

3-Fluoro-4-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: 3-Fluoro-4-methylaniline

Cat. No.: B1361354

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In-Depth Technical Guide: 3-Fluoro-4-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **3-Fluoro-4-methylaniline**, a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its strategic functionalization with a fluorine atom and a methyl group on the aniline scaffold makes it a versatile building block in medicinal chemistry and material science.

Core Physicochemical Data

The essential molecular properties of **3-Fluoro-4-methylaniline** are summarized in the table below. These values are critical for reaction planning, stoichiometric calculations, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₈ FN	[1][2][3][4]
Molecular Weight	125.15 g/mol	[1][2]
Alternate Molecular Weight	125.14 g/mol	[3]
CAS Number	452-77-7	[1][2][3]
Appearance	Light yellow to brown powder or lump	[1][2]
Melting Point	30-32 °C	[5]
Boiling Point	93 °C at 12 mmHg	[1][2]
Density	1.093 g/mL at 25 °C	[1][5]

Experimental Protocols

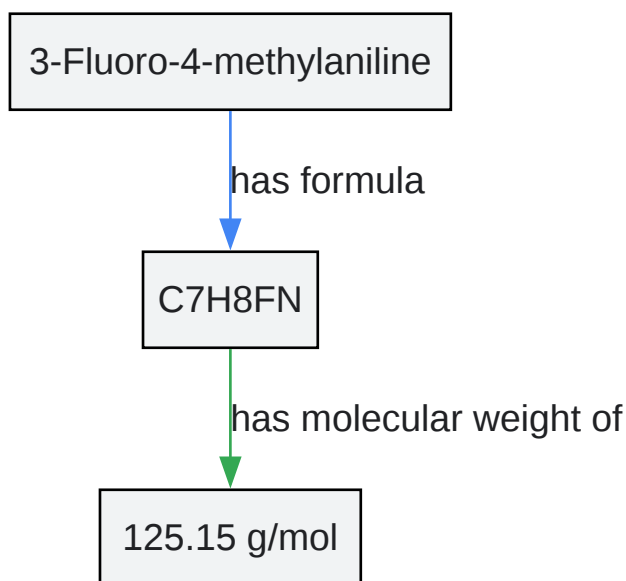
Detailed experimental methodologies for the synthesis and characterization of **3-Fluoro-4-methylaniline** are crucial for reproducible research. A representative synthetic protocol is outlined below.

Synthesis of **3-Fluoro-4-methylaniline** from 2-Fluoro-4-nitrotoluene:

A common laboratory-scale synthesis involves the reduction of 2-fluoro-4-nitrotoluene. In a typical procedure, 2-fluoro-4-nitrotoluene is dissolved in a suitable solvent, such as freshly distilled toluene. A reducing agent, for instance, a combination of indium triiodide (InI₃) and 1,1,3,3-tetramethyldisiloxane (TMDS), is then added to the solution. The reaction mixture is stirred at an elevated temperature, for example, 60 °C, and the progress is monitored using thin-layer chromatography (TLC). Upon completion, the reaction is quenched with an aqueous solution of sodium bicarbonate. The product is then extracted with an organic solvent like ethyl acetate. The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The resulting crude product is purified by silica gel column chromatography to yield pure **3-fluoro-4-methylaniline**.^[6]

Logical Relationships

The relationship between the common name of the compound, its empirical formula, and its calculated molecular weight is fundamental. This hierarchy is visualized in the following diagram.



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